

PF-6274484: Solubility & Storage Guide

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Compound Focus: PF-6274484

Cat. No.: S539291

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The table below summarizes key physicochemical and handling data for **PF-6274484** gathered from supplier documentation.

Property	Specification / Value	Source / Context
Molecular Formula	C ₁₈ H ₁₄ ClFN ₄ O ₂	[1] [2]
Molecular Weight	372.78 g/mol	[1] [2]
Purity	≥98% (HPLC)	[1] [3] [2]
Physical Form	White to light brown or light yellow to orange solid powder	[3] [2]
Solubility in DMSO	~20-25 mg/mL (clear solution)	[3] [2]
Recommended Storage	Store powder at -20°C; prepare fresh solutions when possible.	[1] [2]

Troubleshooting Guide: Precipitation in Solution

Here are answers to common questions and steps to resolve precipitation issues.

Q: Why does my PF-6274484 solution form a precipitate, and how can I re-dissolve it?

- **A:** Precipitation often occurs due to temperature shifts, solvent evaporation, or exceeding the compound's solubility in the final solution. Follow these steps:
 - **Warm Gently:** Briefly warm the solution to 25-37°C in a water bath, followed by vigorous vortexing. Avoid excessive heating. [2]
 - **Sonication:** Sonicate the solution in a water bath sonicator for 10-15 minutes. This helps disaggregate particles and can re-dissolve the precipitate.
 - **Add Fresh Solvent:** If precipitation persists, add a small amount of fresh, pure DMSO to increase the solvent volume and solubility capacity.

Q: How can I prevent precipitation when preparing stock solutions for experiments?

- **A:** Proper technique during solution preparation is key to prevention.
 - **Use High-Quality DMSO:** Use fresh, anhydrous DMSO from a sealed container to maintain purity, as DMSO is hygroscopic and absorbs water from the air over time.
 - **Prepare Fresh:** Prepare stock solutions immediately before use. Avoid long-term storage of diluted solutions, especially aqueous ones. [2]
 - **Sequential Dilution:** When creating *in vivo* formulations, add co-solvents **sequentially from left to right, and one by one**, with mixing at each step to maintain the compound in solution. [2]

Experimental Protocol: Preparing a Stable Working Solution

This protocol outlines a method for preparing a stock solution suitable for further dilution in cellular assays.

Objective: To prepare a 10 mM stock solution of **PF-6274484** in DMSO.

Materials:

- **PF-6274484** powder (stored at -20°C) [1] [2]
- Anhydrous DMSO
- Analytical balance
- Volumetric flask or tube (e.g., 1.5 mL)
- Vortex mixer
- Ultrasonic water bath (optional)

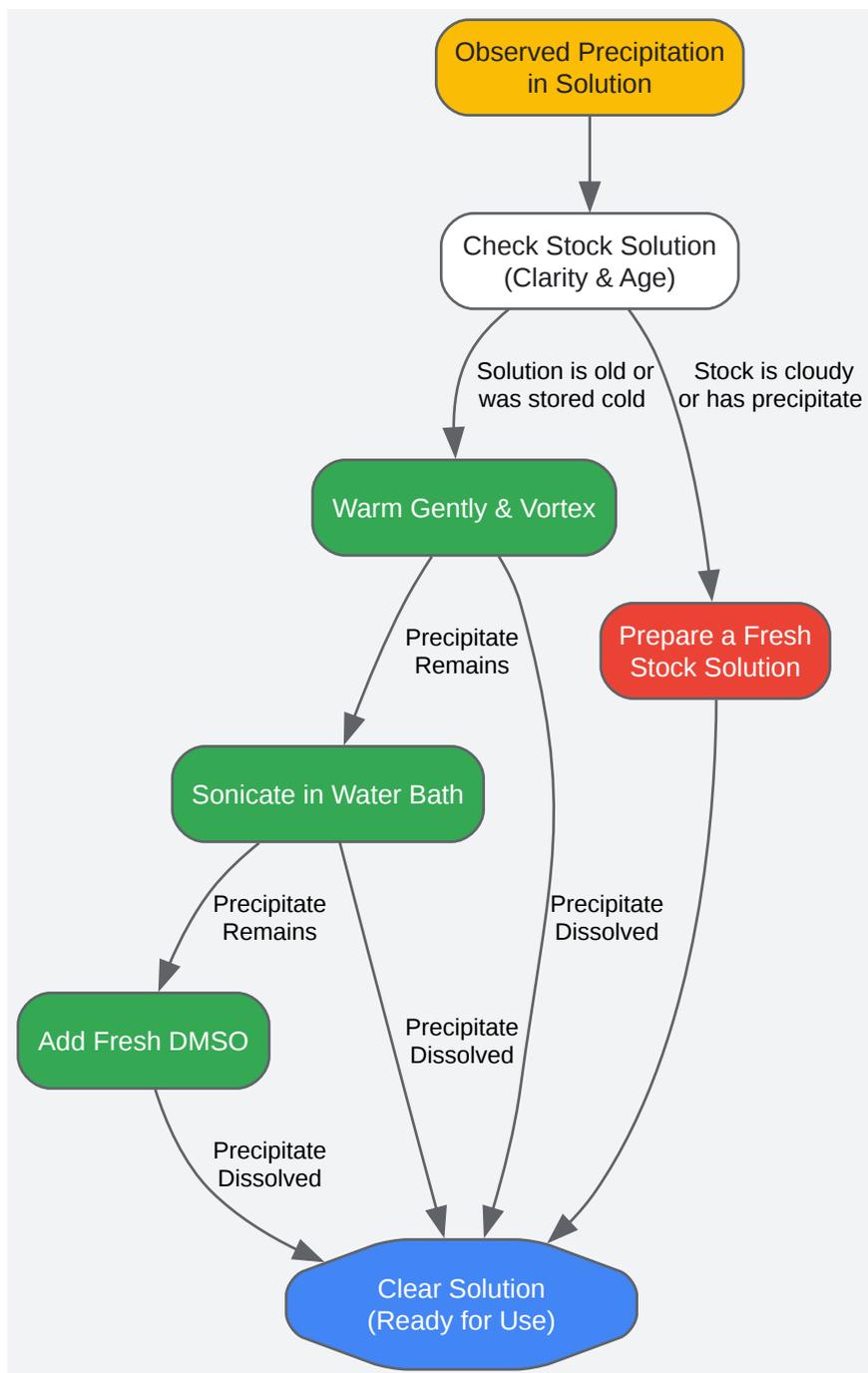
Procedure:

- **Weighing:** Accurately weigh 3.73 mg of **PF-6274484** powder.

- **Dissolution:** Transfer the powder into a 1.0 mL volumetric flask. Add anhydrous DMSO to bring the total volume to 1.0 mL. This yields a 10 mM stock solution.
- **Mixing:** Vortex the mixture vigorously until the solid appears fully dissolved.
- **Clearing (if needed):** If any undissolved material is visible, place the vial in a water bath sonicator for 5-10 minutes until the solution becomes clear.
- **Storage:** Aliquot the clear stock solution into small, single-use vials. Store immediately at -20°C or -80°C for longer-term storage. Avoid repeated freeze-thaw cycles. [2]

Experimental Workflow Visualization

The diagram below illustrates the logical workflow for addressing **PF-6274484** precipitation, from problem identification to resolution.



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Key Considerations for Researchers

- **Solvent Order is Critical:** For *in vivo* formulations requiring co-solvents, the order of addition is crucial. Always add the DMSO stock solution to the co-solvent mixture sequentially, with thorough mixing at each step, to avoid instantaneous precipitation. [2]

- **Monitor Aqueous Solutions:** Be aware that any aqueous dilution of a DMSO stock solution significantly increases the risk of precipitation. Use these working solutions immediately and do not store them.

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References

1. [tocris.com/products/ pf - 6274484 _5939](https://www.tocris.com/products/pf-6274484_5939) [tocris.com]
2. - PF | EGFR kinase inhibitor | CAS# 1035638-91-5 | InvivoChem 6274484 [invivochem.com]
3. - PF = 98 HPLC 1035638-91-5 6274484 [sigmaaldrich.com]

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